

# Commercial Availability and Suppliers of Butyl Isocyanate: A Technical Guide for Researchers

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## Compound of Interest

Compound Name: *Butyl isocyanate*

Cat. No.: B149574

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Introduction: **Butyl isocyanate**, a reactive organic compound with the formula  $C_5H_9NO$ , is a crucial building block in synthetic organic chemistry, particularly in the pharmaceutical and agrochemical industries. Its isocyanate functional group ( $-N=C=O$ ) readily reacts with nucleophiles such as amines, alcohols, and thiols, making it a versatile reagent for the introduction of a butylcarbamoyl moiety. This guide provides an in-depth overview of the commercial availability of **butyl isocyanate**, its major suppliers, typical specifications, and detailed experimental protocols for its synthesis, application, and quality control.

## Major Suppliers and Commercial Availability

**Butyl isocyanate** is readily available from a variety of chemical suppliers, ranging from large, multinational corporations to smaller, specialized manufacturers. It is typically offered in various purity grades, from technical grade to high-purity versions suitable for sensitive applications in drug development and research.

Table 1: Prominent Suppliers of **Butyl Isocyanate** and Their Offerings

Supplier	Purity/Grade(s) Offered	Available Quantities
Sigma-Aldrich (Merck)	98%, ≥98.0% (GC)	5 mL, 25 mL, Bulk inquiries
Tokyo Chemical Industry (TCI)	>98.0% (GC)	25 mL, 100 mL, 500 mL
Thermo Fisher Scientific (Alfa Aesar)	98%	25 g, 100 g
ChemicalBook	98%, 99%+ HPLC	1 kg, 20 kg, Bulk inquiries
Simson Pharma Limited	Custom Synthesis	Inquire for quantities
A. B. Enterprises	98%, 99%	Inquire for quantities
Hangzhou LEAP Chem Co., Ltd.	Industrial Grade/99%	Inquire for quantities
Wuhan hongde yuexin pharmaceutical technology co. LTD.	98%	1 kg, 20 kg, 1 ton
Beijing Ouhe Technology Co., Ltd.	98.00%	10 g, 50 g, 100 g, 250 g, 500 g

## Typical Specifications and Impurity Profile

Ensuring the purity and quality of **butyl isocyanate** is paramount for reproducible and reliable experimental outcomes. While specific impurity profiles can vary between suppliers and batches, common impurities may arise from the manufacturing process or degradation.

Table 2: Physicochemical Properties of n-**Butyl Isocyanate**

Property	Value
CAS Number	111-36-4
Molecular Formula	C <sub>5</sub> H <sub>9</sub> NO <sup>[1]</sup> <sup>[2]</sup>
Molecular Weight	99.13 g/mol <sup>[1]</sup>
Appearance	Colorless to light yellow liquid
Boiling Point	115 °C (lit.)
Density	0.88 g/mL at 25 °C (lit.) <sup>[1]</sup>
Refractive Index	n <sub>20/D</sub> 1.406 (lit.) <sup>[1]</sup>
Flash Point	11 °C (51.8 °F) - closed cup
Solubility	Reacts with water <sup>[3]</sup>

**Common Impurities:** Potential impurities in commercially available **butyl isocyanate** can include:

- Unreacted starting materials: Such as n-butylamine.
- By-products from synthesis: Including substituted ureas formed from the reaction of **butyl isocyanate** with excess n-butylamine<sup>[4]</sup>.
- Degradation products: Formed upon exposure to moisture or elevated temperatures.
- Residual solvents: From the manufacturing and purification process.

A Certificate of Analysis (CoA) from the supplier will provide lot-specific information on the purity and levels of known impurities<sup>[5]</sup><sup>[6]</sup><sup>[7]</sup>. For highly sensitive applications, it is recommended to perform in-house quality control analysis.

## Experimental Protocols

### Synthesis of n-Butyl Isocyanate

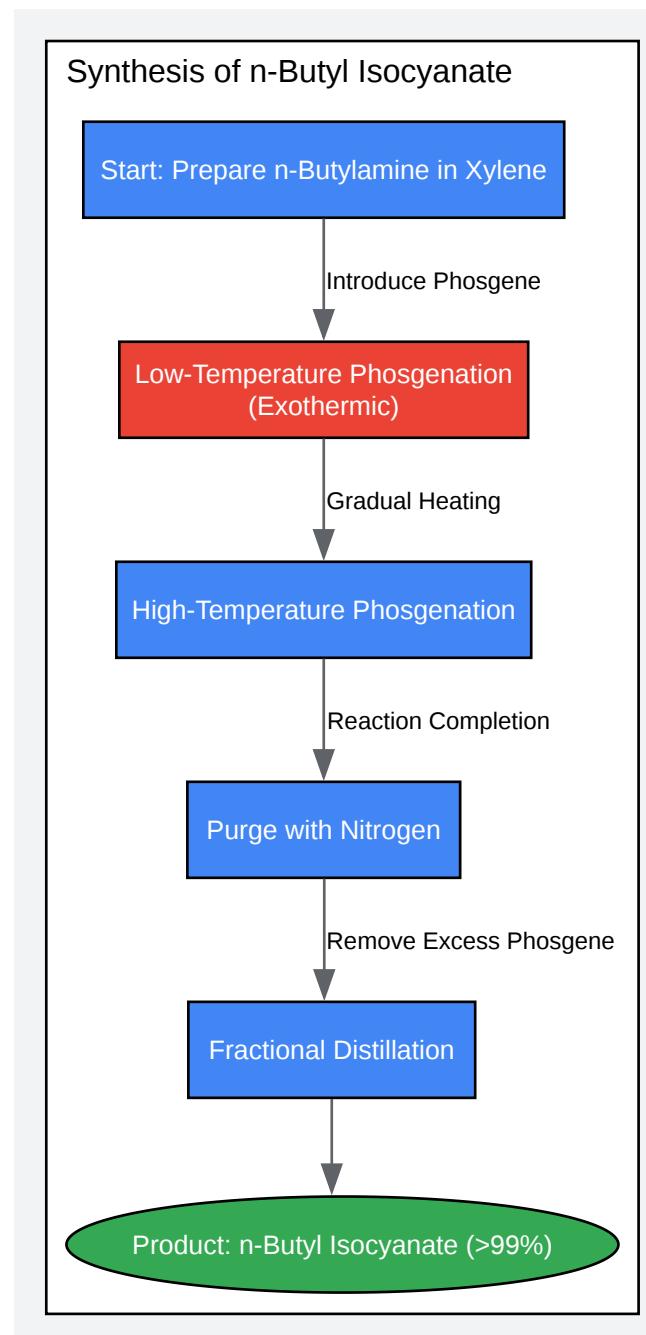
The following is a general procedure for the synthesis of **n-butyl isocyanate** based on the phosgenation of n-butylamine, as described in patent literature. This process involves the use of highly toxic phosgene and should only be performed by trained personnel in a well-ventilated fume hood with appropriate safety precautions.

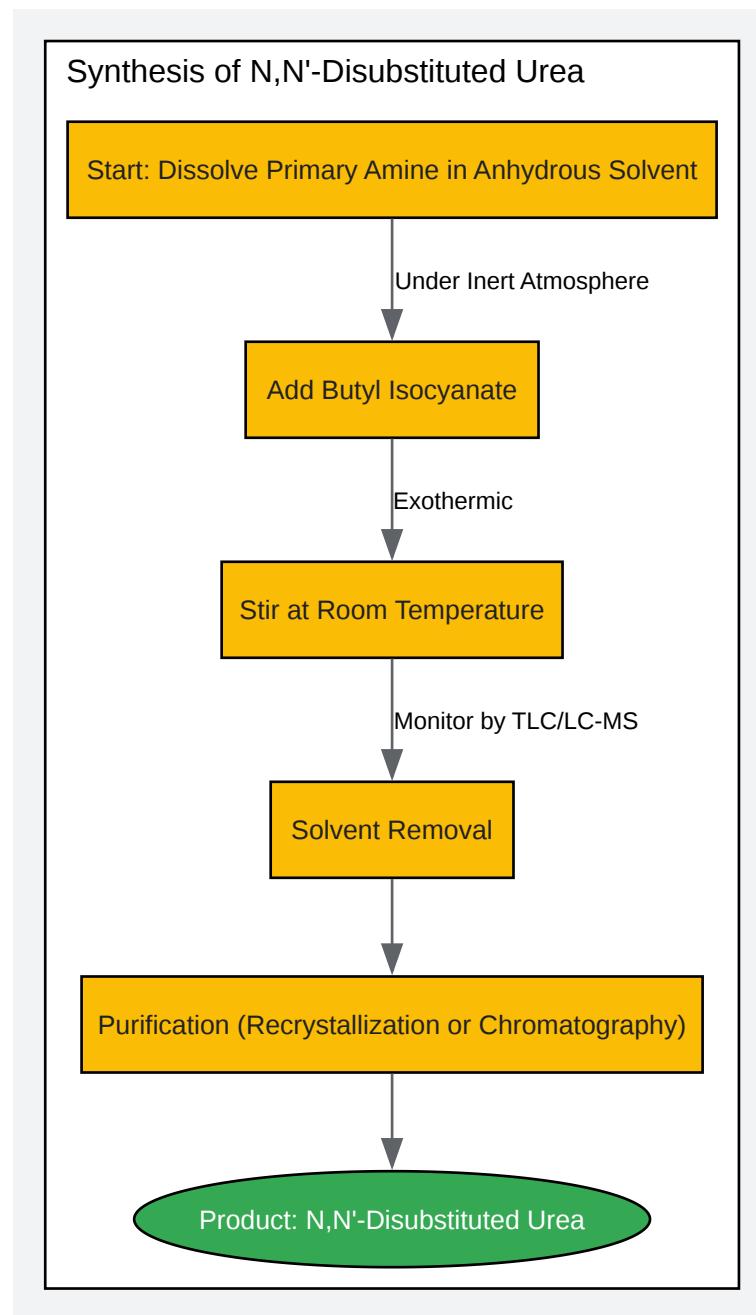
#### Materials:

- n-Butylamine
- Xylene (solvent)
- Phosgene
- Nitrogen gas

#### Procedure:

- In a suitable reactor equipped with a stirrer, thermometer, gas inlet, and reflux condenser, a solution of n-butylamine in xylene is prepared.
- The solution is cooled, and phosgene gas is introduced into the reaction mixture while maintaining a low temperature. This initial step is highly exothermic[4].
- After the initial low-temperature phosgenation, the reaction temperature is gradually increased, and a slow stream of phosgene is continued until the reaction mixture becomes clear[4].
- The reaction is maintained at the elevated temperature for several hours to ensure complete conversion[4].
- Upon completion, the excess phosgene is removed by purging the system with an inert gas, such as nitrogen[4].
- The resulting crude **n-butyl isocyanate** is then purified by fractional distillation to yield the final product with a purity of over 99%[4].





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